Application Notes: Preparing SRT3657 Stock Solutions for Cell Culture

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Compound of Interest

Compound Name: *SRT3657*

Cat. No.: *B11934928*

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Introduction

SRT3657 is a potent, brain-permeable activator of Sirtuin 1 (SIRT1), a class III histone deacetylase that plays a crucial role in various cellular processes, including stress resistance, metabolism, and aging.[1] As a SIRT1 activator, **SRT3657** mimics the neuroprotective effects of caloric restriction, showing potential in models of neurodegeneration by preventing neuronal and synaptic loss.[1] Accurate and consistent preparation of **SRT3657** stock solutions is paramount for achieving reproducible results in cell-based assays.

These application notes provide a detailed protocol for the preparation, storage, and handling of **SRT3657** stock solutions intended for in vitro research, ensuring compound stability and optimal performance in cell culture experiments.

Data Presentation: Physicochemical Properties

A summary of key quantitative data for **SRT3657** is provided below.

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Property	Value	Source(s)
Molecular Formula	$C_{40}H_{54}N_8O_6S$	[1]
Molecular Weight	774.97 g/mol	[1]
Appearance	Solid / Powder	N/A
Recommended Solvent	Dimethyl sulfoxide (DMSO), cell culture grade	[1][2]
Storage of Powder	-20°C for up to 3 years	[1]
Storage of Stock Solution	-80°C for up to 1 year	[1]

Experimental Protocols

Materials

- **SRT3657** powder
- Dimethyl sulfoxide (DMSO), anhydrous, cell culture grade, sterile
- Sterile microcentrifuge tubes or cryovials
- Sterile, filter-equipped pipette tips
- Vortex mixer
- 0.22 µm syringe filter (hydrophilic PTFE recommended for DMSO)
- Sterile syringe

Protocol for Preparing a 10 mM **SRT3657** Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM stock solution. All steps should be performed in a sterile environment (e.g., a laminar flow hood).

- Calculate the Required Mass of **SRT3657**:

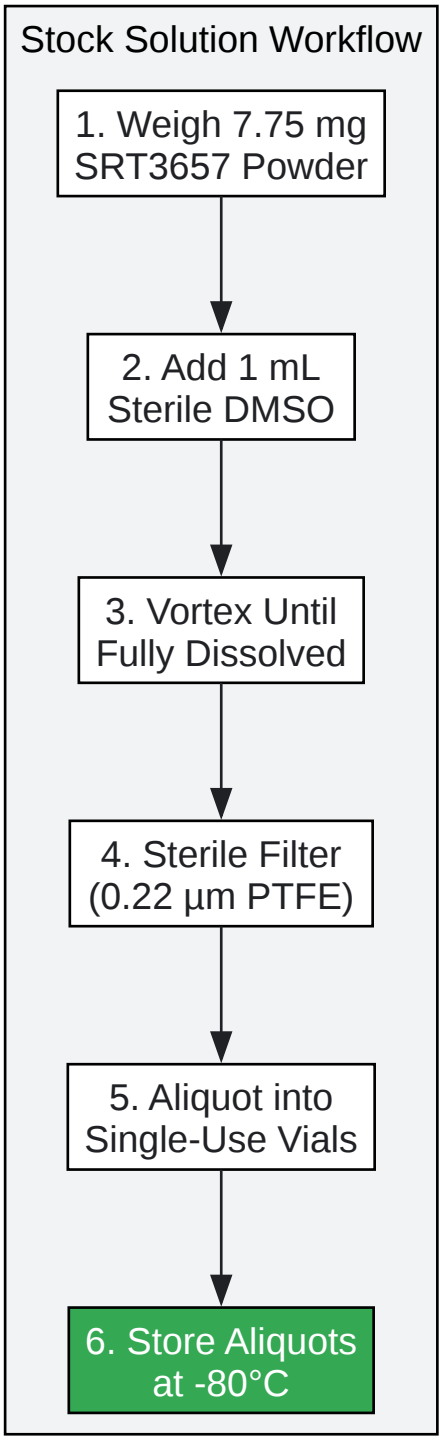
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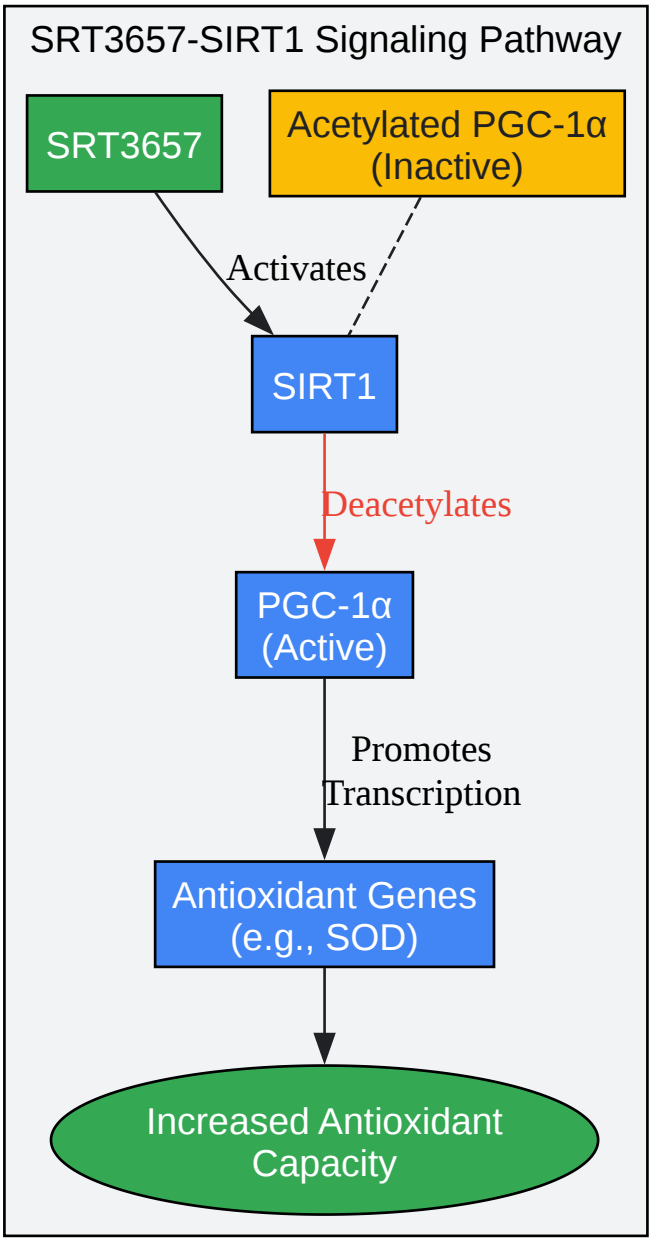
- Molecular Weight (MW) = 774.97 g/mol
- Desired Concentration = 10 mM = 0.010 mol/L
- Desired Volume = 1 mL = 0.001 L
- Mass (mg) = 0.010 mol/L × 0.001 L × 774.97 g/mol × 1000 mg/g = 7.75 mg

- Weighing the Compound:
  - Carefully weigh out 7.75 mg of **SRT3657** powder into a sterile microcentrifuge tube.
- Dissolution:
  - Add 1 mL of sterile, cell culture grade DMSO to the tube containing the **SRT3657** powder.[2]
  - Cap the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved.[2]
  - Visually inspect the solution to ensure it is clear and free of particulates. If dissolution is difficult, gentle warming in a 37°C water bath may be applied.[2][3]
- Sterilization (Optional but Recommended):
  - To ensure sterility, the stock solution can be filter-sterilized.
  - Using a sterile syringe, draw up the **SRT3657** solution.
  - Attach a 0.22 µm hydrophilic PTFE syringe filter to the syringe.
  - Carefully filter the solution into a new sterile cryovial.[2]
- Aliquoting and Storage:
  - To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 20-50 µL) in sterile microcentrifuge tubes or cryovials.[2][3]

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- Label each aliquot clearly with the compound name (**SRT3657**), concentration (10 mM), solvent (DMSO), and date of preparation.
- Store the aliquots at -80°C for long-term storage of up to one year.[1]





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